

An In-depth Technical Guide to 2-(Hydrazinomethyl)pyrimidine

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Compound of Interest

Compound Name: 2-(Hydrazinomethyl)pyrimidine

Cat. No.: B580846

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CAS Number: 1234616-45-5

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(Hydrazinomethyl)pyrimidine is a heterocyclic organic compound featuring a pyrimidine ring linked to a hydrazinomethyl group. While specific detailed experimental and biological data for this particular compound (CAS 1234616-45-5) are not extensively available in peer-reviewed literature, this guide provides a comprehensive overview based on established chemical principles and data from closely related analogues. The pyrimidine core is a well-established pharmacophore in medicinal chemistry, and hydrazine moieties are known to be reactive functional groups and pharmacologically active. This document outlines a plausible synthetic approach, predicted physicochemical properties, and potential biological activities, offering a valuable resource for researchers interested in the synthesis and evaluation of novel pyrimidine derivatives.

Chemical Properties and Data

Quantitative experimental data for **2-(Hydrazinomethyl)pyrimidine** is not readily available in the public domain. The following table summarizes predicted and basic molecular information.

Property	Value	Source
CAS Number	1234616-45-5	Chemical Supplier Databases
Molecular Formula	C ₅ H ₈ N ₄	Chemical Supplier Databases
Molecular Weight	124.15 g/mol	Calculated
Predicted Boiling Point	266.4 ± 23.0 °C	Chemical Database Prediction
Predicted Density	1.185 ± 0.06 g/cm ³	Chemical Database Prediction
Predicted pKa	(To be determined)	-
Predicted LogP	(To be determined)	-

Note: Predicted values are computational estimates and should be confirmed by experimental data.

Synthesis and Experimental Protocols

A definitive, peer-reviewed synthesis protocol for **2-(Hydrazinomethyl)pyrimidine** is not currently published. However, based on established reactivity of related compounds, a plausible and prophetic synthetic route involves the nucleophilic substitution of a suitable precursor, 2-(chloromethyl)pyrimidine hydrochloride, with hydrazine hydrate.

Prophetic Experimental Protocol: Synthesis of 2-(Hydrazinomethyl)pyrimidine

This protocol is based on general procedures for the reaction of 2-(chloromethyl)pyrimidine hydrochloride with nucleophiles.

Materials:

- 2-(Chloromethyl)pyrimidine hydrochloride
- Hydrazine hydrate
- Anhydrous ethanol

- Triethylamine (or another suitable base)
- Diethyl ether
- Standard laboratory glassware and purification apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-(chloromethyl)pyrimidine hydrochloride (1.0 equivalent) in anhydrous ethanol.
- **Addition of Base:** To the stirred solution, add triethylamine (2.2 equivalents) to neutralize the hydrochloride salt and the HCl generated during the reaction.
- **Nucleophilic Substitution:** Slowly add hydrazine hydrate (1.1 equivalents) to the reaction mixture at room temperature.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) until the starting material is consumed. Gentle heating may be required to drive the reaction to completion.
- **Work-up:**
 - Once the reaction is complete, cool the mixture to room temperature.
 - Remove the solvent under reduced pressure.
 - To the residue, add water and extract with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:**
 - Concentrate the filtrate under reduced pressure to obtain the crude product.

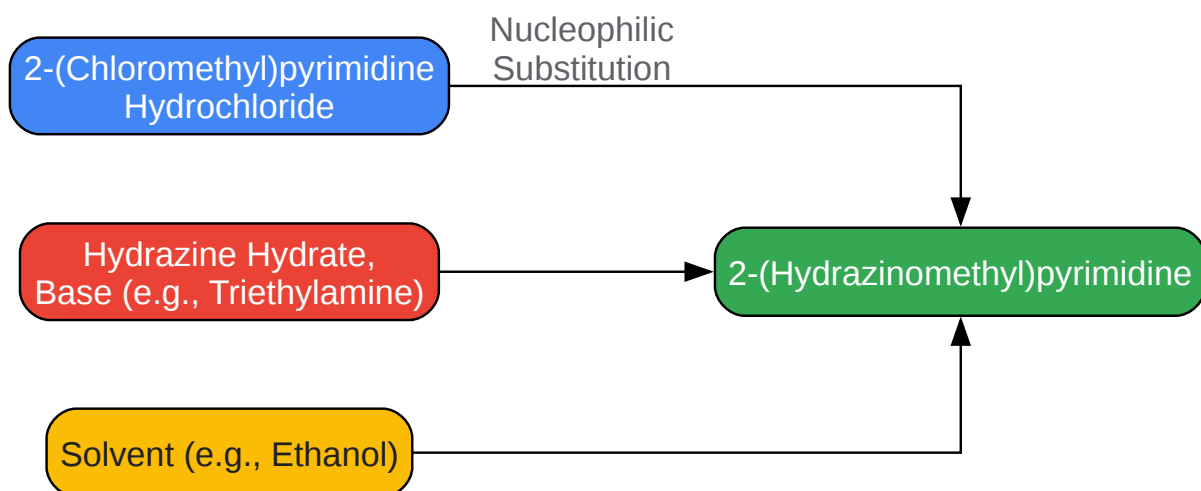
- Purify the crude **2-(hydrazinomethyl)pyrimidine** by column chromatography on silica gel or by recrystallization from an appropriate solvent system.

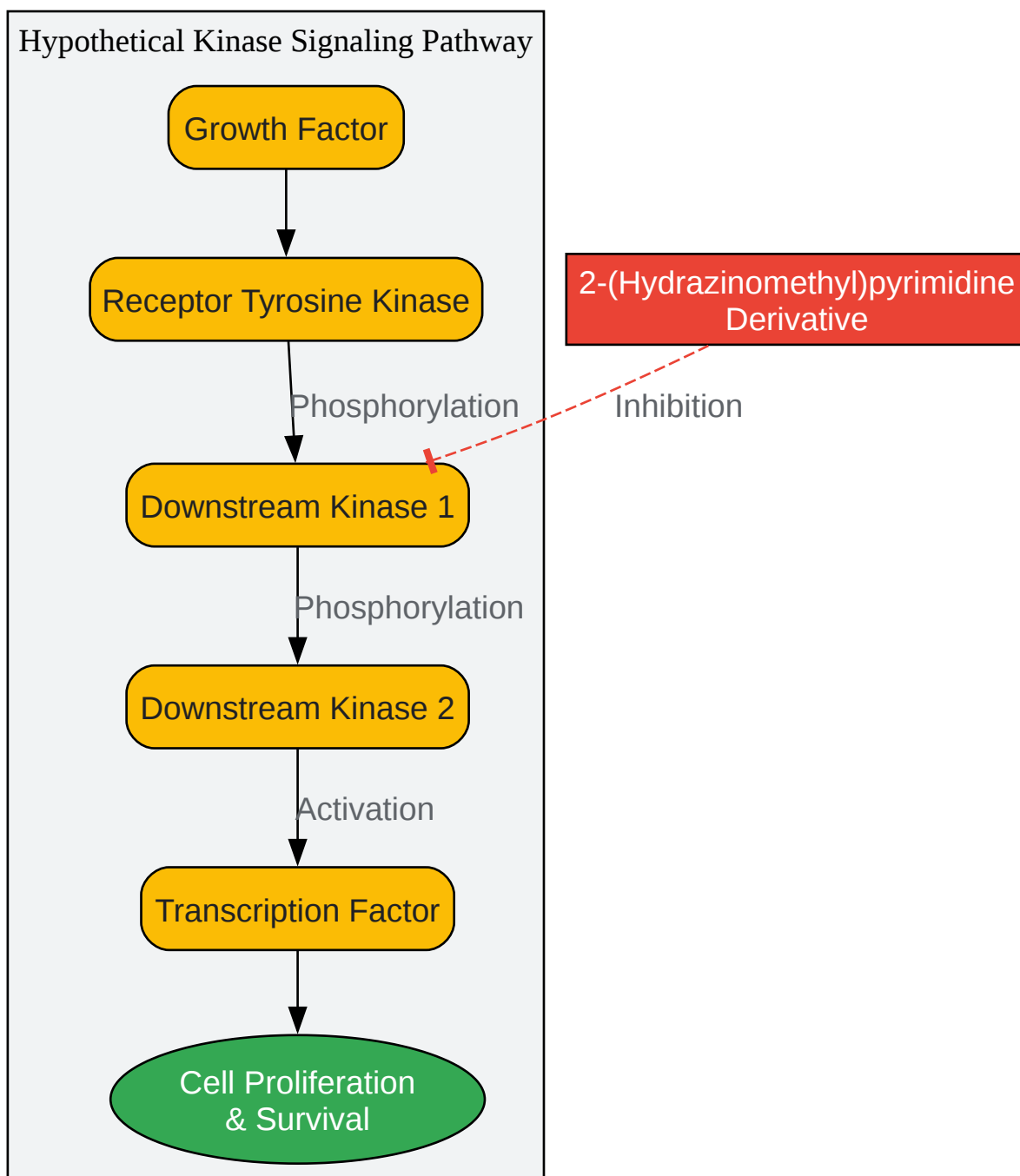
Expected Characterization:

The structure of the synthesized **2-(hydrazinomethyl)pyrimidine** should be confirmed by spectroscopic methods:

- ^1H NMR: Expected signals would include those for the pyrimidine ring protons and the methylene ($-\text{CH}_2-$) and hydrazine ($-\text{NHNH}_2$) protons.
- ^{13}C NMR: Signals corresponding to the carbon atoms of the pyrimidine ring and the methylene carbon.
- IR Spectroscopy: Characteristic peaks for N-H stretching (hydrazine), C-H stretching (aromatic and aliphatic), and C=N and C=C stretching (pyrimidine ring).
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound (124.15 g/mol).

Synthetic Workflow Diagram





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